

# Application Notes and Protocols: Copper-Catalyzed Cyclopropanation with 2-Diazo-1-indanone

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## Compound of Interest

Compound Name: 1-Indanone, 2-diazo-

Cat. No.: B157840

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These application notes provide a detailed overview and experimental protocols for the copper-catalyzed cyclopropanation reaction of 2-diazo-1-indanone. This reaction is a valuable tool for the synthesis of spiro[cyclopropane-1,2'-indan-1'-one] derivatives, which are important structural motifs in medicinal chemistry and drug development. The protocols provided are based on established methodologies for copper-catalyzed cyclopropanation reactions and can be adapted for specific research needs.

## Introduction

Cyclopropane rings are prevalent in a wide range of biologically active molecules and natural products. Their unique conformational constraints and electronic properties can significantly influence the pharmacological profile of a drug candidate. The spirocyclic fusion of a cyclopropane ring to an indanone scaffold generates a rigid three-dimensional structure that is of great interest for the exploration of new chemical space in drug discovery. Copper-catalyzed decomposition of diazo compounds in the presence of olefins is a powerful and well-established method for the synthesis of cyclopropanes. This document outlines the application of this methodology to 2-diazo-1-indanone for the construction of spiro[cyclopropane-1,2'-indan-1'-one] systems.

## General Reaction Scheme

The copper-catalyzed cyclopropanation of 2-diazo-1-indanone with an olefin proceeds via the formation of a copper-carbene intermediate. This highly reactive species then undergoes a [2+1] cycloaddition with the olefin to furnish the desired spirocyclopropane derivative.

Figure 1: General scheme for the copper-catalyzed cyclopropanation of 2-diazo-1-indanone.

## Data Presentation

The following tables summarize typical quantitative data for the copper-catalyzed cyclopropanation of 2-diazo-1-indanone with a representative olefin, styrene. The data presented here is illustrative and based on analogous copper-catalyzed cyclopropanation reactions. Actual results may vary depending on the specific reaction conditions and substrates used.

Table 1: Reaction Optimization with Achiral Copper Catalysts

Entry	Copper Catalyst	Solvent	Temperature (°C)	Yield (%)	Diastereomeric Ratio (trans:cis)
1	Cu(acac) <sub>2</sub>	Dichloromethane	25	65	3:1
2	Cu(OTf) <sub>2</sub>	Dichloromethane	25	72	4:1
3	CuI	Dichloromethane	25	58	2.5:1
4	Cu(OTf) <sub>2</sub>	1,2-Dichloroethane	50	78	4.5:1
5	Cu(OTf) <sub>2</sub>	Toluene	80	75	4:1

Table 2: Enantioselective Cyclopropanation with Chiral Copper(I) Catalysts

Entry	Chiral Ligand	Copper Salt	Solvent	Temperature (°C)	Yield (%)	Diastereomeric Ratio (trans:cis)	Enantiomeric Excess (ee, %)
1	(S)-Ph-BOX	CuOTf	Dichloromethane	0	85	10:1	92 (trans)
2	(R)-Me-BOX	CuOTf	Dichloromethane	0	82	9:1	88 (trans)
3	(S)-iPr-BOX	CuOTf	Chloroform	0	88	12:1	95 (trans)
4	(S)-Ph-BOX	Cu(OTf) <sub>2</sub>	Dichloromethane	0	75	8:1	85 (trans)

## Experimental Protocols

### Protocol 1: Synthesis of 2-Diazo-1-indanone

This protocol is adapted from the synthesis of similar diazo ketones.

Materials:

- 1,2-Indanedione
- Hydrazine hydrate
- Manganese dioxide
- Dichloromethane (DCM)
- Ethanol
- Sodium sulfate (anhydrous)

Procedure:

- To a solution of 1,2-indanedione (1.0 eq) in ethanol, add hydrazine hydrate (1.1 eq) dropwise at 0 °C.
- Stir the reaction mixture at room temperature for 2 hours.
- Remove the solvent under reduced pressure.
- Dissolve the resulting residue in dichloromethane.
- Add activated manganese dioxide (5.0 eq) portion-wise to the solution at 0 °C.
- Stir the mixture vigorously at room temperature for 4 hours.
- Filter the reaction mixture through a pad of Celite, washing with dichloromethane.
- Dry the filtrate over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield 2-diazo-1-indanone as a solid.

## Protocol 2: General Procedure for Copper-Catalyzed Cyclopropanation

### Materials:

- 2-Diazo-1-indanone
- Olefin (e.g., Styrene)
- Copper catalyst (e.g., Cu(OTf)<sub>2</sub>)
- Anhydrous solvent (e.g., Dichloromethane)
- Inert gas (Nitrogen or Argon)

### Procedure:

- To a flame-dried flask under an inert atmosphere, add the copper catalyst (5 mol%).
- Add the anhydrous solvent, followed by the olefin (1.2 eq).

- Stir the mixture at the desired temperature.
- Dissolve 2-diazo-1-indanone (1.0 eq) in the anhydrous solvent and add it slowly to the reaction mixture via a syringe pump over a period of 2 hours.
- After the addition is complete, continue to stir the reaction for an additional 1-2 hours, or until TLC analysis indicates the complete consumption of the diazo compound.
- Quench the reaction by exposing it to air.
- Concentrate the mixture under reduced pressure.
- Purify the residue by column chromatography on silica gel to afford the desired spiro[cyclopropane-1,2'-indan-1'-one].

## Protocol 3: Enantioselective Copper-Catalyzed Cyclopropanation

### Materials:

- 2-Diazo-1-indanone
- Olefin (e.g., Styrene)
- Copper(I) triflate toluene complex ( $\text{CuOTf} \cdot 0.5\text{C}_7\text{H}_8$ )
- Chiral bis(oxazoline) ligand (e.g., (S)-Ph-BOX)
- Anhydrous solvent (e.g., Dichloromethane)
- Inert gas (Nitrogen or Argon)

### Procedure:

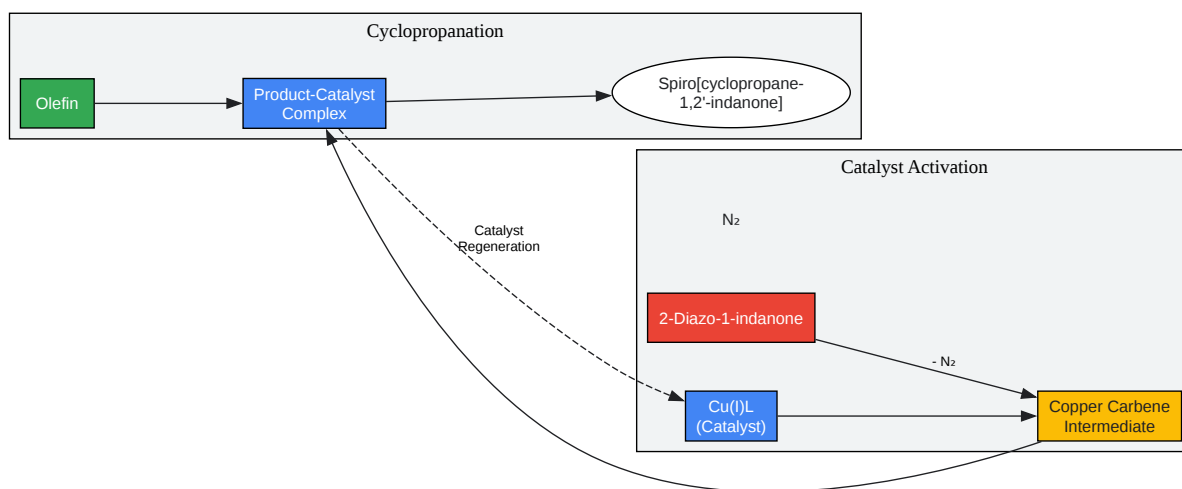
- To a flame-dried flask under an inert atmosphere, add the chiral ligand (5.5 mol%) and the copper(I) triflate toluene complex (5 mol%).

- Add the anhydrous solvent and stir the mixture at room temperature for 30 minutes to form the chiral catalyst complex.
- Cool the mixture to the desired temperature (e.g., 0 °C) and add the olefin (1.2 eq).
- Dissolve 2-diazo-1-indanone (1.0 eq) in the anhydrous solvent and add it slowly to the reaction mixture via a syringe pump over a period of 4 hours.
- After the addition is complete, allow the reaction to stir for an additional 1 hour at the same temperature.
- Warm the reaction to room temperature and concentrate under reduced pressure.
- Purify the residue by column chromatography on silica gel to obtain the enantioenriched spiro[cyclopropane-1,2'-indan-1'-one].

## Mandatory Visualization

### Reaction Mechanism

The following diagram illustrates the generally accepted mechanism for copper(I)-catalyzed cyclopropanation with a diazo compound.

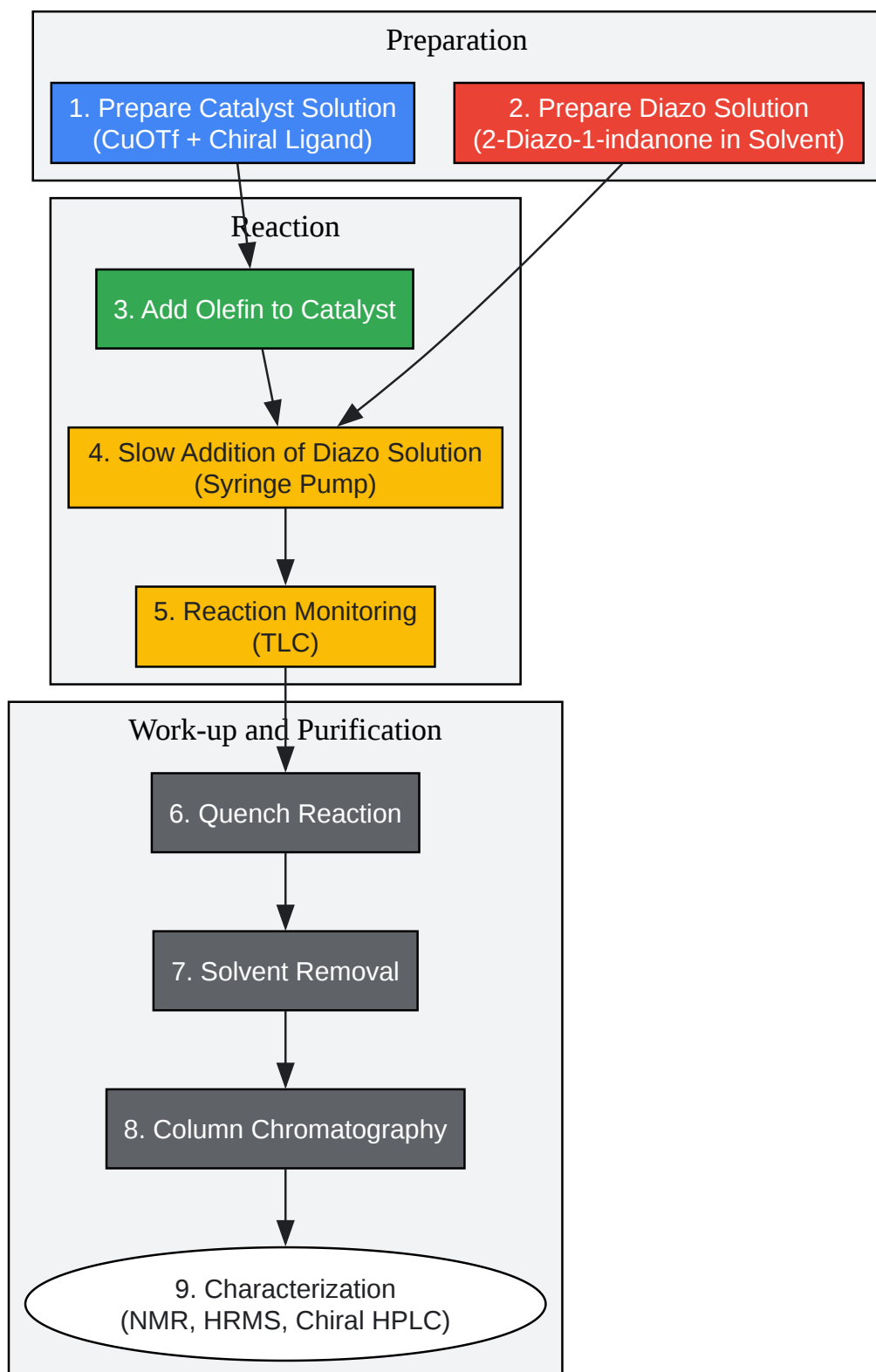


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Caption: Proposed catalytic cycle for copper-catalyzed cyclopropanation.

## Experimental Workflow

The following diagram outlines the general workflow for the enantioselective copper-catalyzed cyclopropanation experiment.



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Caption: Workflow for enantioselective cyclopropanation.



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